

Personal protective equipment for handling SPI-112

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Compound of Interest

Compound Name: SPI-112

Cat. No.: B1682163

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Essential Safety and Handling Guide for SPI-112

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **SPI-112**, a cell-impermeable inhibitor of Src homology region 2 domain-containing phosphatase 2 (SHP-2). Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Safety Data

SPI-112 (CAS Number: 1051387-90-6) is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. The following table summarizes its key hazard information.

Hazard Classification	GHS Pictogram	Hazard Statement
Acute toxicity, Oral (Category 4)	 alt text	H302: Harmful if swallowed[1]
Acute aquatic toxicity (Category 1)	 alt text	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity (Category 1)	 alt text	H410: Very toxic to aquatic life with long lasting effects[1]

Personal Protective Equipment (PPE)

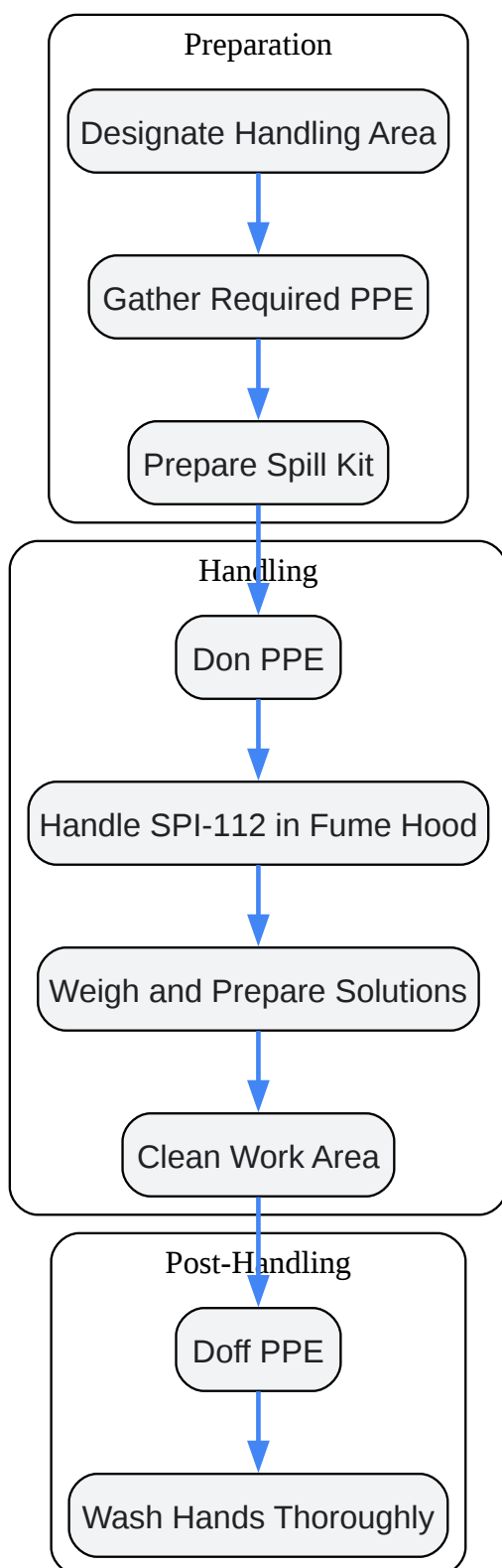
Standard laboratory PPE is mandatory when handling **SPI-112**. The following provides a detailed breakdown of the required equipment.

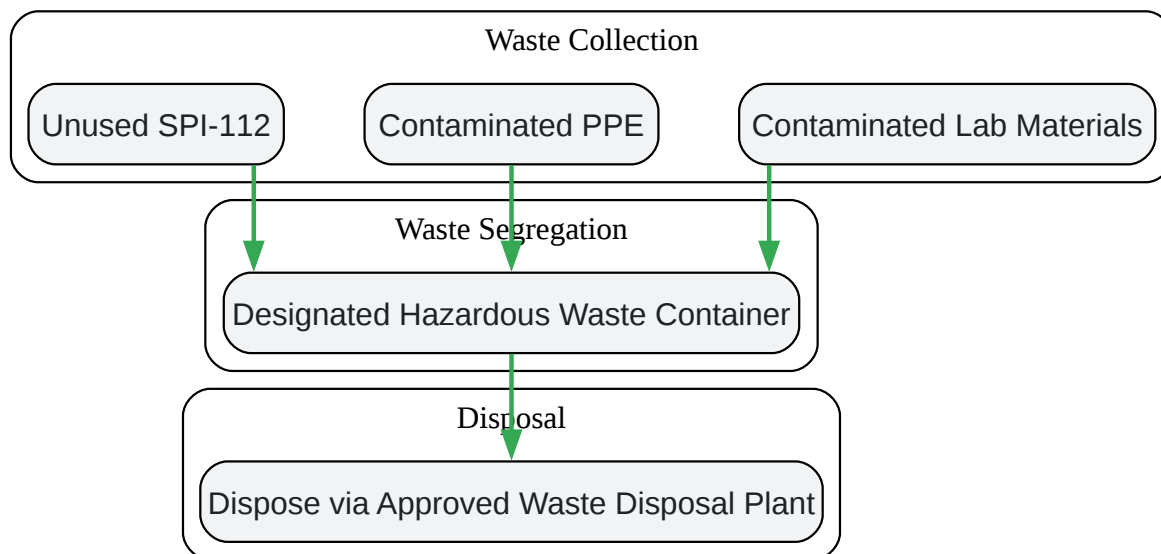
Summary of Required PPE

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene, inspect for tears before use.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the handling area.
Body	Laboratory coat	Fully buttoned to protect skin and clothing.
Respiratory	Use in a well-ventilated area	A certified chemical fume hood is required.

Operational Plan for Handling SPI-112

A systematic approach to handling **SPI-112** is essential to minimize exposure risk. The following workflow outlines the key steps for safe handling.





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References

- 1. SPI 112|1051387-90-6|MSDS [dcchemicals.com]
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